

# 1-Bromo-3-tert-butylbenzene molecular weight and formula

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## Compound of Interest

Compound Name: **1-Bromo-3-tert-butylbenzene**

Cat. No.: **B1267464**

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## In-Depth Technical Guide: 1-Bromo-3-tert-butylbenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **1-Bromo-3-tert-butylbenzene**, a key reagent in organic synthesis. Its utility as a brominated organic building block is of significant interest in various research and development applications, including proteomics research.<sup>[1]</sup> This document presents its core molecular data in a structured format and visualizes its chemical structure for enhanced clarity.

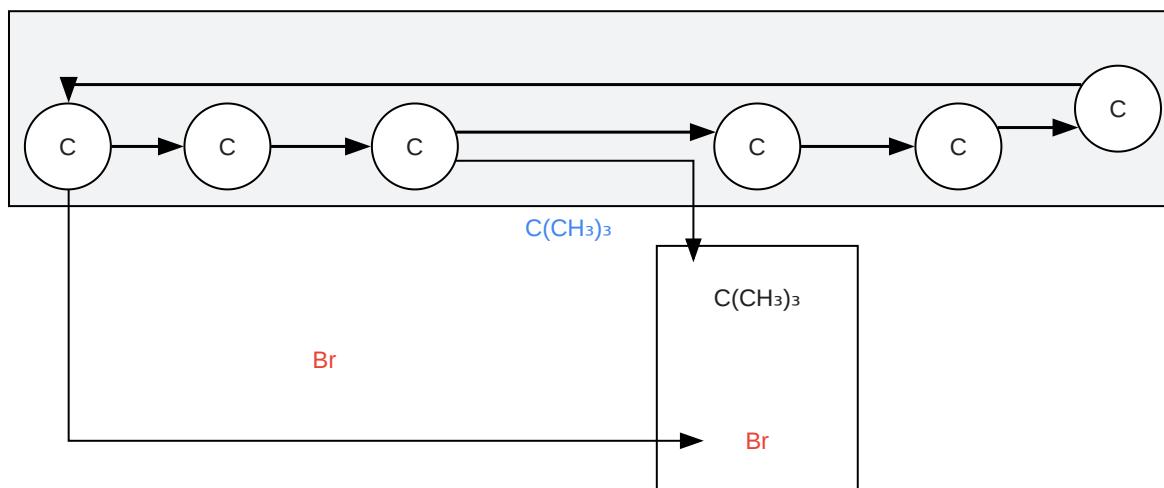
## Physicochemical Data Summary

The essential molecular information for **1-Bromo-3-tert-butylbenzene** (CAS Number: 3972-64-3) is summarized in the table below.<sup>[1]</sup> This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value	Reference
Molecular Formula	$C_{10}H_{13}Br$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	213.11 g/mol	<a href="#">[1]</a>
Alternate Names	3-tert-butylbromobenzene	<a href="#">[1]</a>
Purity	≥99%	<a href="#">[1]</a>
Physical State	Liquid	

## Molecular Structure

The structural arrangement of **1-Bromo-3-tert-butylbenzene**, featuring a benzene ring substituted with a bromine atom and a tert-butyl group at the meta position, is depicted in the following diagram.



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Caption: Chemical structure of **1-Bromo-3-tert-butylbenzene**.

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## References

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